

Introduction: The Prominence of the Pyridazinone Scaffold

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Compound of Interest

Compound Name: 6-(3-amino-4-methylphenyl)pyridazin-3(2H)-one

CAS No.: 1030563-11-1

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The pyridazin-3(2H)-one moiety represents a privileged heterocyclic scaffold in modern medicinal chemistry. Characterized by a six-membered ring with two adjacent nitrogen atoms and a carbonyl group, this core structure is a versatile pharmacophore capable of interacting with a diverse array of biological targets, including enzymes, G-protein coupled receptors, and ion channels.[1] Its unique electronic and steric properties allow for extensive chemical modification, enabling the fine-tuning of pharmacological profiles. Among its many derivatives, those bearing an aryl group at the 6-position have garnered significant attention, leading to the development of compounds with potent therapeutic activities.[2][3]

This guide, intended for researchers, medicinal chemists, and drug development professionals, provides a comprehensive overview of 6-arylpyridazin-3(2H)-one derivatives. We will delve into the key synthetic strategies, explore the vast landscape of their biological activities with a focus on anticancer and anti-inflammatory applications, dissect structure-activity relationships (SAR), and provide validated experimental protocols to empower further research and development in this exciting field.

Part 1: Synthetic Strategies for the 6-Arylpyridazin-3(2H)-one Core

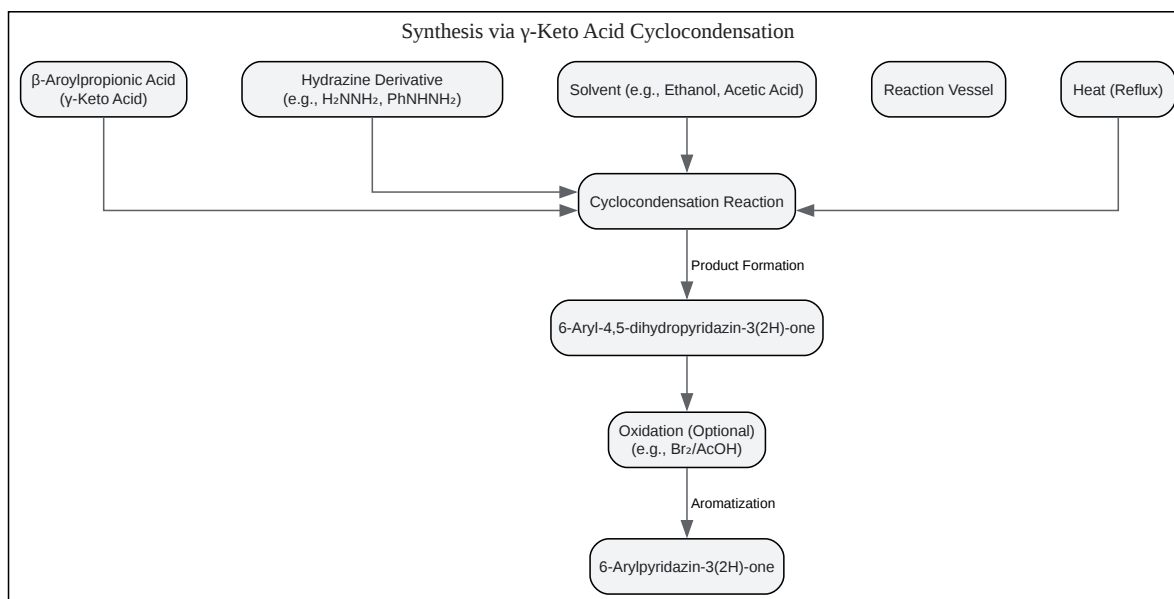
The construction of the 6-arylpyridazin-3(2H)-one scaffold can be achieved through several reliable synthetic routes. The choice of method is often dictated by the availability of starting materials and the desired substitution patterns on both the pyridazinone and aryl rings.

Cyclocondensation of γ -Keto Acids

A foundational and widely employed method involves the cyclocondensation of an appropriate β -aroylpropionic acid (a γ -keto acid) with a hydrazine derivative. This approach is highly effective for establishing the core heterocyclic system.

- **Mechanism:** The reaction proceeds via the initial formation of a hydrazone intermediate through the reaction of the keto group with hydrazine. Subsequent intramolecular cyclization, driven by the condensation of the terminal nitrogen of the hydrazine with the carboxylic acid moiety, results in the formation of the dihydropyridazinone ring, which can then be oxidized if the fully aromatic system is desired.
- **Causality:** The use of hydrazine hydrate or substituted hydrazines (e.g., methylhydrazine, phenylhydrazine) allows for the direct installation of substituents at the N-2 position of the pyridazinone ring.^[4] This method's robustness and the commercial availability of a wide range of substituted aroylpropionic acids and hydrazines make it a cornerstone of pyridazinone synthesis.^[2]

A general workflow for this synthetic approach is outlined below.



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Caption: General workflow for pyridazinone synthesis.

Palladium-Catalyzed Cross-Coupling Reactions

For the synthesis of derivatives with complex aryl substituents, palladium-catalyzed cross-coupling reactions, particularly the Suzuki-Miyaura coupling, are indispensable tools.^{[2][5]} This strategy is typically employed when starting from a pre-formed, halogenated pyridazinone core.

- **Mechanism:** The reaction involves the coupling of a halopyridazinone (e.g., 6-chloropyridazin-3(2H)-one) with an arylboronic acid in the presence of a palladium catalyst and a base. The catalytic cycle comprises oxidative addition, transmetalation, and reductive elimination steps to form the C-C bond between the pyridazinone and aryl rings.

- Causality: The Suzuki coupling is favored for its mild reaction conditions, tolerance of a wide range of functional groups, and the commercial availability of a vast library of arylboronic acids. This allows for the late-stage introduction of diverse aryl moieties, making it a powerful tool for building chemical libraries for SAR studies.[5]

Multi-Component and One-Pot Reactions

Modern synthetic chemistry emphasizes efficiency and sustainability, leading to the development of multi-component and one-pot reactions. Ultrasound-promoted synthesis of pyridazinones has been reported, starting from arenes, succinic anhydride, and an arylhydrazine in the presence of a recyclable catalyst, offering high yields in shorter reaction times.[1] Another one-pot process involves the hydrohydrazination and condensation of phenylhydrazine and 4-pentynoic acid.[1] These methods streamline the synthetic process, reducing waste and purification steps.

Part 2: Diverse Biological Activities and Therapeutic Potential

The 6-arylpyridazin-3(2H)-one scaffold is a versatile platform that has yielded compounds with a broad spectrum of pharmacological activities.

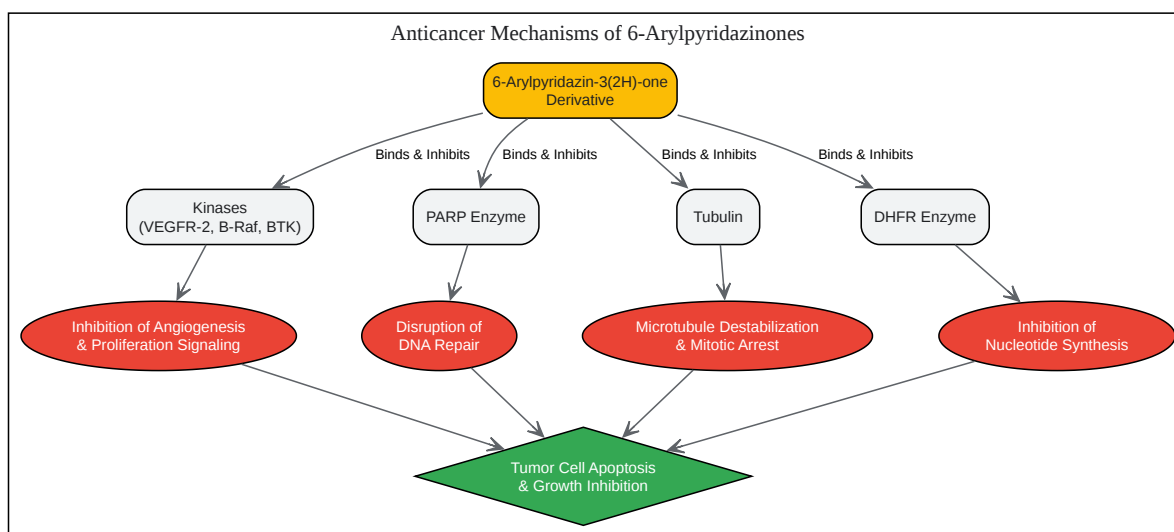
Anticancer Activity

The development of targeted anticancer agents is a primary focus of modern drug discovery, and pyridazinone derivatives have emerged as potent inhibitors of several key oncogenic pathways.[1]

- Mechanism of Action:
 - Kinase Inhibition: Many derivatives act as inhibitors of protein kinases that are crucial for tumor growth and angiogenesis. A prominent target is the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key regulator of blood vessel formation in tumors.[6] Other targeted kinases include B-Raf, Bruton's tyrosine kinase (BTK), and Fibroblast growth factor receptors (FGFRs).[1]
 - PARP Inhibition: Poly (ADP-ribose) polymerase (PARP) inhibitors represent a major class of anticancer drugs, and several pyridazinone-based compounds, including the FDA-

approved drug Olaparib, function through this mechanism.[1] They are particularly effective in cancers with deficiencies in DNA repair pathways, such as those with BRCA mutations.

- Tubulin Polymerization Inhibition: Some pyridazinone derivatives disrupt microtubule dynamics by inhibiting tubulin polymerization, a validated mechanism for inducing cell cycle arrest and apoptosis in cancer cells.[1]
- Dihydrofolate Reductase (DHFR) Inhibition: By inhibiting DHFR, these compounds block the synthesis of nucleotides, thereby halting cell proliferation.[1]



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Caption: Key anticancer mechanisms of pyridazinones.

- Structure-Activity Relationship (SAR):

- For VEGFR-2 inhibition, substitutions on the pendant aryl ring are critical. Halogen substitutions, such as 3-bromo or 3,4-dichloro, on a phenylthiourea or benzoyl moiety attached to the core structure have been shown to enhance antiproliferative activity.[6]
- In PARP inhibitors, specific stereochemistry can be crucial. For instance, in one series, the (R)-isomer of a proline-containing derivative was found to be more active than the (S)-enantiomer.[1]

The table below summarizes the activity of selected pyridazinone-based anticancer agents.

Compound/Drug	Target	IC ₅₀ Value	Indication	Reference
Olaparib	PARP	0.015 μM	Ovarian Cancer	[1]
Talazoparib	PARP	0.0002 μM	Breast, Prostate Cancer	[1]
Tepotinib	c-Met Kinase	0.001 μM	Solid Tumors	[1]
Compound 35	DHFR	0.06 μM	Ovarian, Melanoma (preclinical)	[1]
Compound 36	B-Raf	24.79 nM	(preclinical)	[1]

Anti-inflammatory and Analgesic Activity

Chronic inflammation underlies numerous diseases, and the search for safer anti-inflammatory drugs is a perpetual goal. Pyridazinone derivatives have shown significant promise as potent anti-inflammatory and analgesic agents, often with an improved gastrointestinal safety profile compared to traditional nonsteroidal anti-inflammatory drugs (NSAIDs).[3]

- Mechanism of Action: The primary mechanism for many of these derivatives is the inhibition of cyclooxygenase (COX) enzymes, particularly COX-2.[7] COX-2 is an inducible enzyme responsible for the production of prostaglandins that mediate inflammation and pain. Selective inhibition of COX-2 over COX-1, which has a protective role in the gastric mucosa, can lead to reduced ulcerogenic side effects.[3] Some derivatives may also act via inhibition

of phosphodiesterase 4 (PDE4), which regulates the production of pro-inflammatory cytokines.[8]

- Structure-Activity Relationship (SAR):
 - The nature of the substituent at the N-2 position is critical. The presence of an acetamide side chain linked to the lactam nitrogen has been shown to enhance both analgesic and anti-inflammatory activity.[3]
 - Modifications to the aryl ring at the C-6 position also significantly influence activity.

The table below highlights the efficacy of selected anti-inflammatory pyridazinone derivatives.

Compound	COX-2 Selectivity Index	Anti-inflammatory Activity (% Edema Inhibition)	Analgesic Efficacy (% Protection)	Reference
4a (6-benzyl-2-methyl)	96	65%	47%	[7]
8b (6-benzoyl-2-propyl)	99	60%	46%	[7]
9a (6-(OH(Ph)Me)-2-Me)	98	62%	45%	[7]
Diclofenac (Reference)	-	58%	-	[7]

Cardiovascular Activity

Pyridazinone derivatives have a rich history as cardiovascular agents, particularly as vasodilators and inotropic agents.[1]

- Mechanism of Action:

- **Phosphodiesterase (PDE) Inhibition:** Many pyridazinones exert their effects by inhibiting PDE enzymes, particularly PDE3 and PDE5. Inhibition of PDE3 in cardiac and smooth muscle cells increases intracellular cAMP levels, leading to positive inotropic (increased contractility) and vasodilatory effects. Levosimendan and Pimobendan are notable drugs that act, in part, through this mechanism.[\[1\]](#)
- **Direct Vasodilation:** Some derivatives act as direct-acting vasodilators, independent of PDE inhibition.[\[1\]](#)
- **ACE Inhibition:** A few derivatives have been shown to inhibit Angiotensin-Converting Enzyme (ACE), a key component of the renin-angiotensin system that regulates blood pressure.[\[1\]](#)

Antimicrobial Activity

With the rise of antimicrobial resistance, novel scaffolds are urgently needed. Pyridazinone derivatives have demonstrated promising activity against a range of bacterial and fungal pathogens.[\[2\]](#)[\[6\]](#) Some compounds have been identified as having dual anticancer and antimicrobial properties.[\[6\]](#) For example, certain derivatives show good activity against *Candida albicans* and *Staphylococcus aureus*.[\[2\]](#)[\[6\]](#)

Part 3: Key Experimental Protocols

To facilitate further research, this section provides standardized, step-by-step protocols for a representative synthesis and a key biological assay.

Protocol 3.1: Synthesis of 6-(4-Aminophenyl)-4,5-dihydropyridazin-3(2H)-one

This protocol is based on the well-established cyclocondensation method.[\[4\]](#)[\[6\]](#)

Objective: To synthesize a key pyridazinone intermediate for further derivatization.

Materials:

- 4-(4-Nitrophenyl)-4-oxobutanoic acid

- Hydrazine hydrate (80%)
- Ethanol, absolute
- Palladium on carbon (10%)
- Round-bottom flasks, reflux condenser, magnetic stirrer, filtration apparatus

Procedure:

- Step 1: Synthesis of 6-(4-Nitrophenyl)-4,5-dihydropyridazin-3(2H)-one
 - To a solution of 4-(4-nitrophenyl)-4-oxobutanoic acid (1.0 eq) in absolute ethanol (15 mL/g), add hydrazine hydrate (1.5 eq).
 - Equip the flask with a reflux condenser and heat the reaction mixture to reflux for 6-8 hours, monitoring by TLC.
 - Upon completion, cool the reaction mixture to room temperature. The product will precipitate out of solution.
 - Collect the solid product by vacuum filtration, wash with cold ethanol, and dry under vacuum. This step validates the successful cyclocondensation.
- Step 2: Reduction to 6-(4-Aminophenyl)-4,5-dihydropyridazin-3(2H)-one
 - Suspend the nitro-substituted pyridazinone from Step 1 (1.0 eq) in ethanol.
 - Carefully add 10% Palladium on carbon (0.1 eq by weight).
 - Subject the mixture to a hydrogen atmosphere (balloon or Parr hydrogenator) and stir vigorously at room temperature for 12-16 hours.
 - Monitor the reaction by TLC until the starting material is consumed.
 - Carefully filter the reaction mixture through a pad of Celite to remove the palladium catalyst. Caution: Palladium on carbon can be pyrophoric.

- Concentrate the filtrate under reduced pressure to yield the desired amino-substituted product. The structure should be confirmed by ^1H NMR, ^{13}C NMR, and MS analysis.

Protocol 3.2: In Vitro Anti-inflammatory COX-1/COX-2 Inhibition Assay

This protocol describes a common method to determine the COX-2 selectivity of new compounds.[7]

Objective: To evaluate the inhibitory activity and selectivity of a test compound against COX-1 and COX-2 enzymes.

Materials:

- Ovine COX-1 and human recombinant COX-2 enzymes
- Arachidonic acid (substrate)
- Test compounds dissolved in DMSO
- Reference inhibitors (e.g., Diclofenac, Celecoxib)
- Reaction buffer (e.g., 100 mM Tris-HCl, pH 8.0)
- EIA kit for Prostaglandin E_2 (PGE_2) detection

Procedure:

- Enzyme Preparation: Prepare solutions of COX-1 and COX-2 enzymes in the reaction buffer at the desired concentration.
- Compound Incubation: In a 96-well plate, add the reaction buffer, enzyme solution (either COX-1 or COX-2), and the test compound at various concentrations (typically a serial dilution). Include wells for a vehicle control (DMSO) and a reference inhibitor.
- Pre-incubation: Incubate the plates for 15 minutes at 37°C to allow the compound to bind to the enzyme. This step ensures equilibrium is reached before the reaction starts.

- **Reaction Initiation:** Add arachidonic acid to each well to initiate the enzymatic reaction.
- **Reaction Termination:** After a set time (e.g., 10 minutes), stop the reaction by adding a quenching solution (e.g., 1 M HCl).
- **PGE₂ Quantification:** Measure the amount of PGE₂ produced in each well using a competitive enzyme immunoassay (EIA) kit according to the manufacturer's instructions. The amount of PGE₂ is inversely proportional to the inhibitory activity of the compound.
- **Data Analysis:**
 - Calculate the percentage of inhibition for each compound concentration relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the compound concentration and determine the IC₅₀ value (the concentration required to inhibit 50% of the enzyme activity) for both COX-1 and COX-2.
 - Calculate the COX-2 Selectivity Index (SI) as: $SI = IC_{50} (COX-1) / IC_{50} (COX-2)$. A higher SI value indicates greater selectivity for COX-2.

Conclusion and Future Perspectives

The 6-arylpyridazin-3(2H)-one scaffold is undeniably a cornerstone of modern medicinal chemistry, having produced marketed drugs and a plethora of promising clinical candidates.^[1]^[9] Its synthetic tractability and ability to modulate a wide range of biological targets ensure its continued relevance.^[2]

Future research should focus on several key areas:

- **Multi-Targeted Ligands:** Designing single molecules that can modulate multiple targets (e.g., dual kinase and PARP inhibitors, or dual anti-inflammatory and anticancer agents) could lead to synergistic therapeutic effects and overcome drug resistance.^[6]
- **Exploring New Biological Space:** While significant work has been done in cancer and inflammation, the full potential of this scaffold in other areas like neurodegenerative diseases, metabolic disorders, and infectious diseases remains largely untapped.^[1]

- Advanced Drug Delivery: Formulating potent pyridazinone derivatives into novel drug delivery systems could enhance their bioavailability, improve their therapeutic index, and enable targeted delivery to diseased tissues.

By leveraging established synthetic methodologies and exploring novel biological applications, the 6-arylpyridazin-3(2H)-one core will continue to be a fruitful starting point for the discovery of the next generation of innovative medicines.

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